

# Application Notes: Exhaustion and Fixation of Disperse Red 153 on Polyester

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## Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

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## Introduction

**Disperse Red 153** (C.I. 111905) is a monoazo disperse dye widely used for dyeing hydrophobic synthetic fibers, particularly polyester (polyethylene terephthalate, PET).[1] Its popularity stems from its bright red hue and good fastness properties. The dyeing of polyester with disperse dyes is a complex process governed by the principles of diffusion and solid solution formation. The dye, which has very low solubility in water, is applied from a fine aqueous dispersion. The process's efficiency is primarily evaluated by two key parameters: exhaustion and fixation.

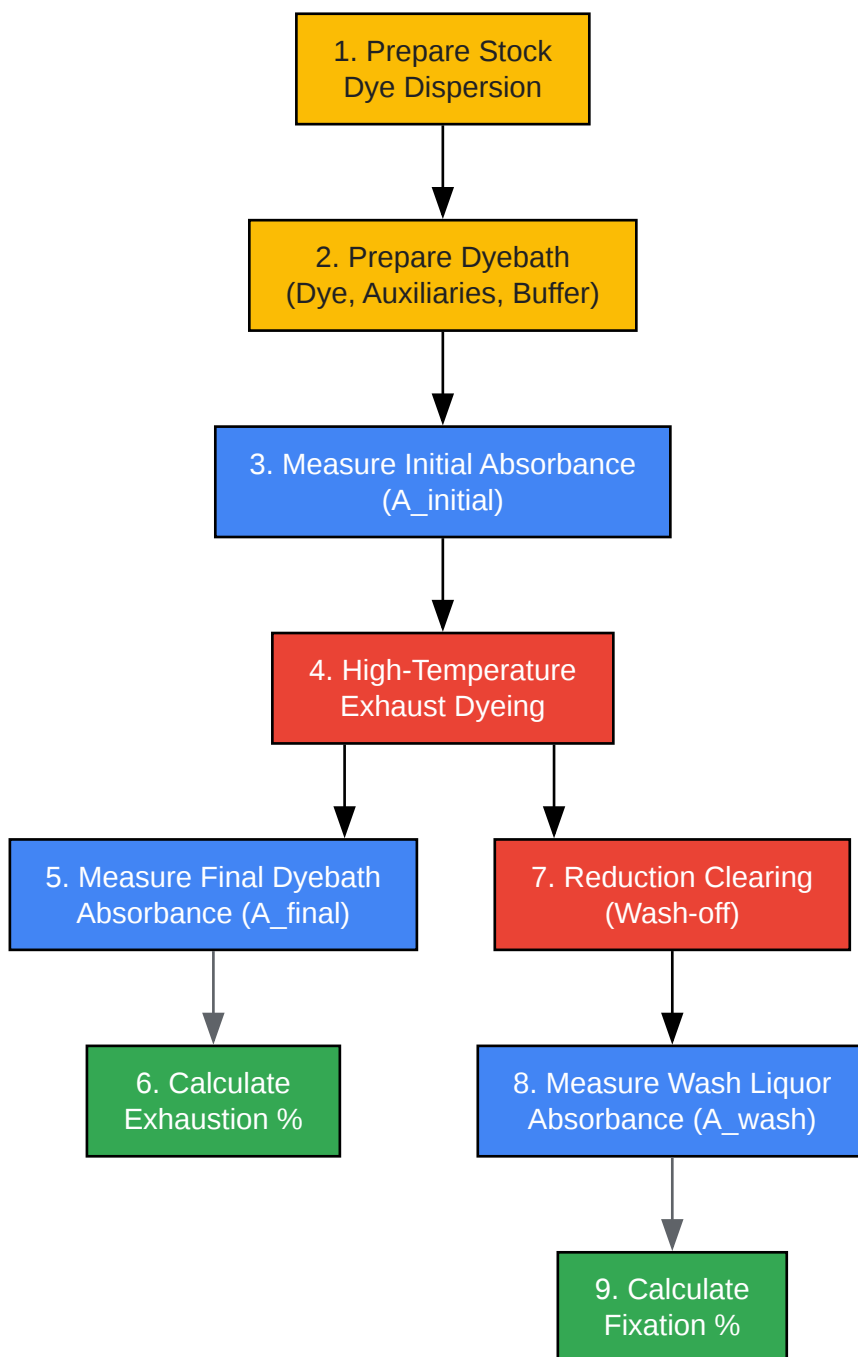
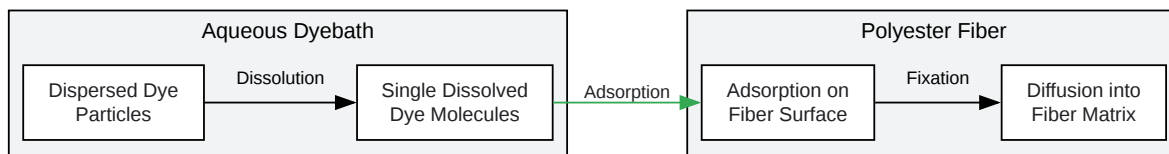
- **Exhaustion (%E):** This refers to the percentage of dye that migrates from the dyebath and is adsorbed by the textile substrate. It quantifies the uptake of the dye by the fiber during the dyeing process.
- **Fixation (%F):** This represents the percentage of the initially applied dye that is irreversibly "fixed" within the fiber matrix after all post-dyeing washing and clearing treatments. High fixation is crucial for achieving good wash fastness.

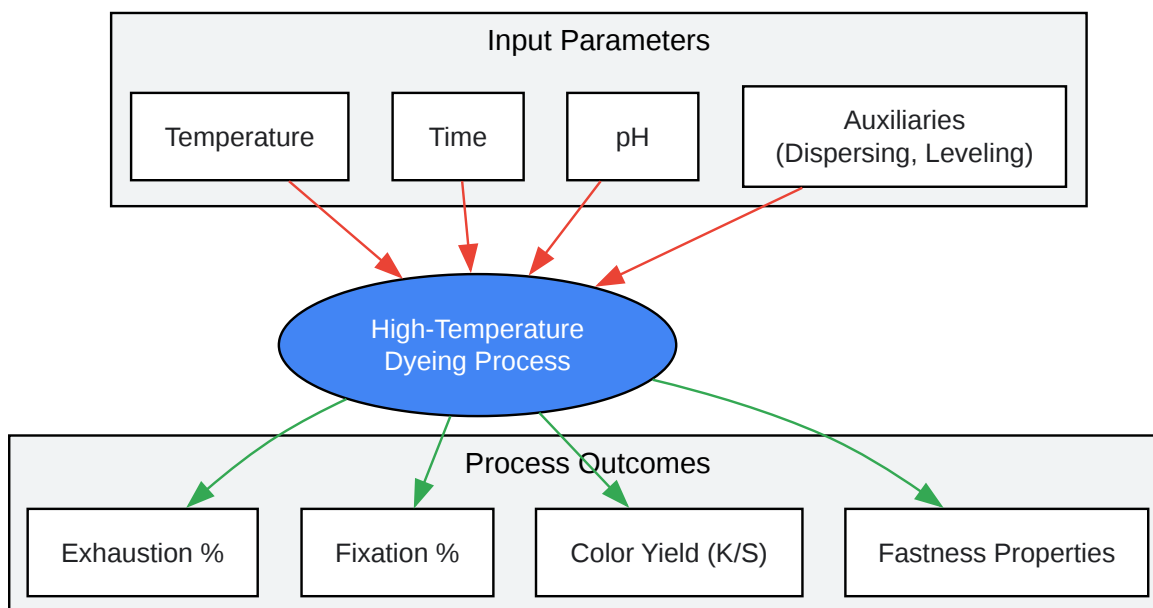
This document provides detailed protocols for the application of **Disperse Red 153** on polyester fabric using the high-temperature exhaust dyeing method. It includes quantitative data on the influence of key process parameters, methodologies for measuring exhaustion and fixation, and graphical representations of the underlying processes.

## Mechanism of Disperse Dyeing on Polyester

The dyeing of polyester with disperse dyes is understood as a process of transferring the dye from a liquid solvent (water) to a solid organic solvent (the fiber).<sup>[2]</sup> The mechanism involves several key stages:

- **Dispersion:** The sparingly soluble dye is dispersed in the aqueous bath with the aid of dispersing agents.
- **Dissolution:** A small fraction of the dispersed dye dissolves, creating a saturated molecular solution.
- **Adsorption:** The dissolved dye molecules are adsorbed onto the surface of the polyester fiber.
- **Diffusion:** Aided by high temperature (typically  $>100^{\circ}\text{C}$ ), which causes the fiber's amorphous regions to swell and increases the kinetic energy of the dye molecules, the adsorbed dye diffuses from the surface into the fiber's polymer matrix.<sup>[2][3]</sup> The dye is then held within the fiber by van der Waals forces and hydrogen bonds.





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## References

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- To cite this document: BenchChem. [Application Notes: Exhaustion and Fixation of Disperse Red 153 on Polyester]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13743713#exhaustion-and-fixation-methods-for-disperse-red-153-on-textiles\]](https://www.benchchem.com/product/b13743713#exhaustion-and-fixation-methods-for-disperse-red-153-on-textiles)

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